

# An In-depth Technical Guide to the Physical and Chemical Properties of $\gamma$ -Octalactone

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## Compound of Interest

Compound Name: *gamma-Octalactone*

Cat. No.: *B087194*

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## Abstract

$\gamma$ -Octalactone is a naturally occurring chiral molecule and a significant contributor to the characteristic aromas of many fruits and dairy products. This technical guide provides a comprehensive overview of the core physical and chemical properties of  $\gamma$ -octalactone, tailored for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data in structured tables, presents detailed experimental protocols for its synthesis and analysis, and visualizes a potential biological signaling pathway.

## Chemical Identity and Physical Properties

$\gamma$ -Octalactone, systematically named 5-butylidihydro-2(3H)-furanone, is a  $\gamma$ -lactone carrying a butyl substituent at the 5-position.[1] It is a colorless to pale yellow, oily liquid with a characteristic sweet, creamy, and coconut-like odor.[2][3] It is found in various fruits such as peaches and apricots, as well as in some dairy products.[4]

Table 1: Chemical Identifiers for  $\gamma$ -Octalactone

Identifier	Value
IUPAC Name	5-butyloxolan-2-one[1]
Synonyms	4-Hydroxyoctanoic acid lactone, $\gamma$ -Octanoic lactone, 5-Butyldihydro-2(3H)-furanone[1]
CAS Number	104-50-7[1]
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub> [1]
Molecular Weight	142.20 g/mol [1]
InChI	InChI=1S/C8H14O2/c1-2-3-4-7-5-6-8(9)10-7/h7H,2-6H2,1H3[1]
InChIKey	IPBFYZQJXZJBFQ-UHFFFAOYSA-N[1]
SMILES	CCCCC1CCC(=O)O1[1]

Table 2: Physical Properties of  $\gamma$ -Octalactone

Property	Value
Appearance	Colorless to pale yellow, oily liquid[5]
Odor	Sweet, creamy, coconut-like[2][3]
Boiling Point	234 °C at 760 mmHg[6]
Melting Point	91 °C[5][7]
Density	0.970–0.984 g/cm <sup>3</sup> at 25 °C[8][9]
Refractive Index (n <sup>20</sup> /D)	1.443–1.447[1][8]
Vapor Pressure	0.041 mmHg at 25 °C (estimated)[2]
Water Solubility	Slightly soluble (3632 mg/L at 25 °C, estimated) [2]
Solubility in Organic Solvents	Soluble in ethanol and oils[2]
logP (o/w)	1.432 (estimated)[2]

## Chemical Reactivity and Stability

$\gamma$ -Octalactone is stable under normal storage conditions, preferably in a cool, dry place in tightly sealed containers, protected from heat and light.[2] It is incompatible with strong oxidizing agents, strong bases, and strong acids.[10] When heated to decomposition, it may emit toxic fumes.[10]

## Spectral Data

The structural elucidation of  $\gamma$ -octalactone is supported by various spectroscopic techniques.

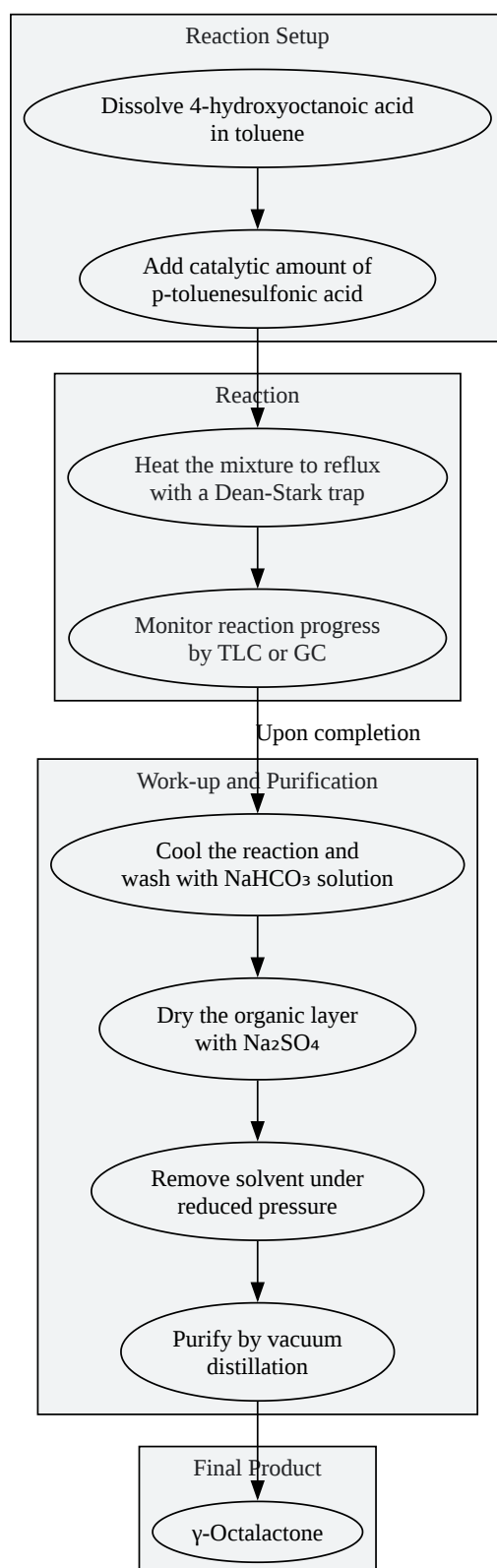
Table 3: Key Spectral Data for  $\gamma$ -Octalactone

Technique	Key Peaks/Shifts
Infrared (IR) Spectroscopy	Characteristic absorptions for a $\gamma$ -lactone include a strong C=O stretching vibration around 1770-1750 $\text{cm}^{-1}$ and C-O stretching vibrations in the 1300-1000 $\text{cm}^{-1}$ region.[11][12][13][14]
$^1\text{H}$ NMR Spectroscopy	Approximate chemical shifts ( $\delta$ ) in $\text{CDCl}_3$ : 4.5 (m, 1H, -CH-O-), 2.5-2.2 (m, 2H, -CH <sub>2</sub> -C=O), 1.9-1.3 (m, 8H, alkyl chain protons), 0.9 (t, 3H, -CH <sub>3</sub> ).[15]
$^{13}\text{C}$ NMR Spectroscopy	Approximate chemical shifts ( $\delta$ ) in $\text{CDCl}_3$ : 177 (C=O), 80 (-CH-O-), 35, 29, 28, 25, 22 (alkyl chain carbons), 14 (-CH <sub>3</sub> ).[16][17][18][19]
Mass Spectrometry (MS)	The electron ionization (EI) mass spectrum typically shows a prominent fragment ion at $m/z$ 85, corresponding to the loss of the butyl side chain.[1]

## Experimental Protocols

## Chemical Synthesis: Intramolecular Esterification of 4-Hydroxyoctanoic Acid

This protocol describes a general procedure for the synthesis of  $\gamma$ -octalactone via the acid-catalyzed intramolecular cyclization of 4-hydroxyoctanoic acid.



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Caption: A generalized workflow for the quantification of  $\gamma$ -octalactone using GC-MS.

#### Instrumentation and Materials:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25  $\mu$ m)
- Autosampler vials
- Dichloromethane (HPLC grade)
- Internal standard (e.g.,  $\gamma$ -nonalactone)
- $\gamma$ -Octalactone analytical standard

#### Procedure:

- Sample Preparation:
  - To a known volume of the liquid sample, add a known amount of the internal standard (e.g.,  $\gamma$ -nonalactone).
  - Perform a liquid-liquid extraction with dichloromethane.
  - Separate the organic layer, dry it over anhydrous  $\text{Na}_2\text{SO}_4$ , and concentrate it to a final volume.
- GC-MS Conditions:
  - Injector Temperature: 250  $^{\circ}\text{C}$
  - Carrier Gas: Helium at a constant flow rate.
  - Oven Temperature Program: Initial temperature of 50  $^{\circ}\text{C}$ , hold for 2 minutes, then ramp to 250  $^{\circ}\text{C}$  at 10  $^{\circ}\text{C}/\text{min}$ , and hold for 5 minutes.
  - MS Transfer Line Temperature: 280  $^{\circ}\text{C}$
  - Ion Source Temperature: 230  $^{\circ}\text{C}$

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) using characteristic ions for  $\gamma$ -octalactone (e.g.,  $m/z$  85) and the internal standard.
- Calibration and Quantification:
  - Prepare a series of calibration standards containing known concentrations of  $\gamma$ -octalactone and a constant concentration of the internal standard.
  - Analyze the standards and samples under the same GC-MS conditions.
  - Construct a calibration curve by plotting the ratio of the peak area of  $\gamma$ -octalactone to the peak area of the internal standard against the concentration of  $\gamma$ -octalactone.
  - Determine the concentration of  $\gamma$ -octalactone in the samples from the calibration curve.

## Biological Activity and Signaling Pathways

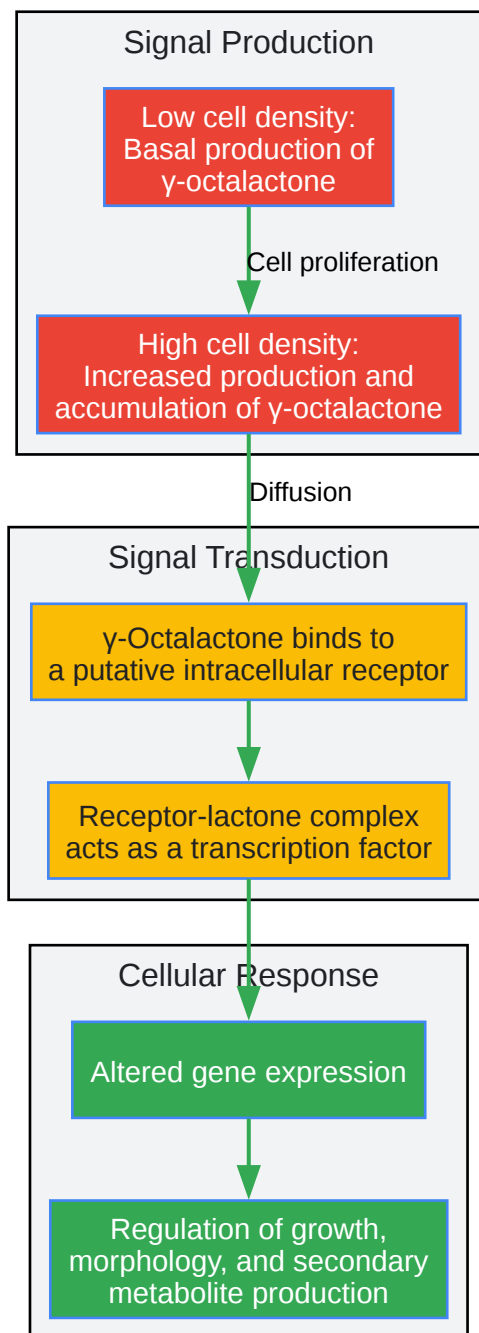
While  $\gamma$ -octalactone is primarily known for its sensory properties, emerging research on similar lactone structures suggests potential roles in cell-to-cell communication, particularly in microorganisms.

### Fungal Quorum Sensing

Quorum sensing is a cell-density-dependent communication mechanism used by microorganisms to coordinate gene expression. [20][21][22][23] Studies on the closely related  $\gamma$ -heptalactone have shown that it acts as a quorum-sensing molecule in the fungus *Aspergillus nidulans*, regulating growth and secondary metabolite production. [21][24] It is plausible that  $\gamma$ -octalactone could function similarly in other fungal species. A generalized fungal quorum-sensing pathway initiated by a  $\gamma$ -lactone is depicted below.

Proposed Fungal Quorum Sensing Pathway for  $\gamma$ -Lactones

## Fungal Quorum Sensing Pathway

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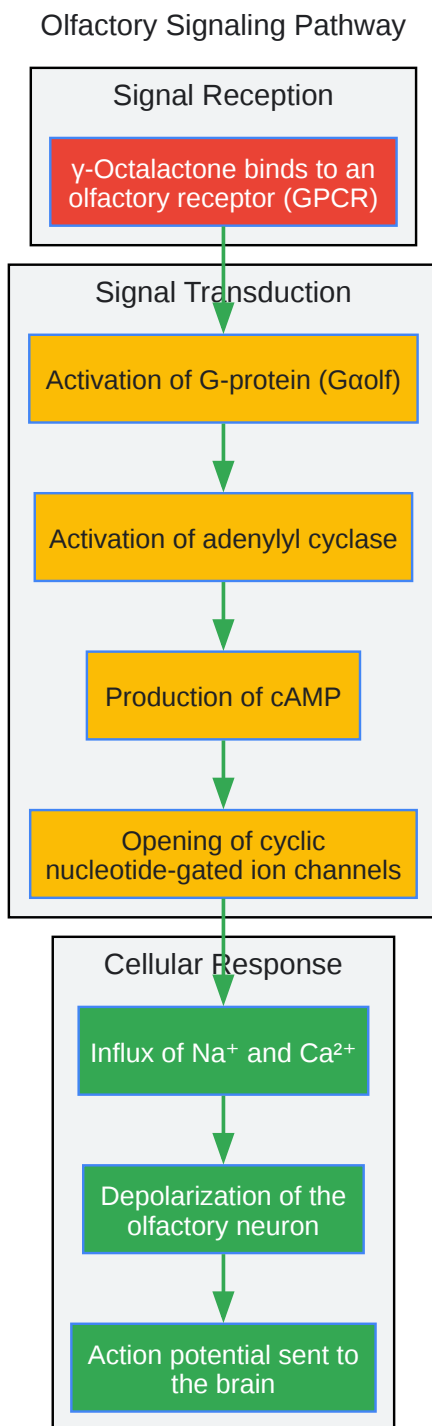
Caption: A representative model for a  $\gamma$ -lactone-mediated quorum-sensing pathway in fungi.



## Olfactory Signaling

The perception of  $\gamma$ -octalactone's aroma is mediated by olfactory receptors, which are G-protein coupled receptors (GPCRs) located in the olfactory epithelium. [25][26][27][28][29][30][31]The binding of  $\gamma$ -octalactone to a specific olfactory receptor initiates a signal transduction cascade, leading to the perception of its characteristic scent.

### Generalized Olfactory Signaling Pathway



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Caption: A simplified diagram of the G-protein coupled olfactory signaling pathway.

## Toxicological Profile

$\gamma$ -Octalactone is generally recognized as safe for its intended use in food and fragrances.

Table 4: Toxicological Data for  $\gamma$ -Octalactone

Endpoint	Value
Acute Oral LD <sub>50</sub> (rat)	>5000 mg/kg [32]
Acute Dermal LD <sub>50</sub> (rabbit)	>5000 mg/kg [10]
Skin Irritation	Causes skin irritation. [2]
Eye Irritation	Irritating to eyes. [2]
Sensitization	No sensitizing effects known. [33]

## Conclusion

This technical guide has provided a detailed overview of the physical and chemical properties of  $\gamma$ -octalactone, along with practical experimental protocols and insights into its potential biological roles. The compiled data and visualizations serve as a valuable resource for researchers and professionals engaged in the study and application of this versatile molecule. Further research into its specific biological activities, particularly in the context of cell-to-cell signaling, may unveil novel applications in drug development and biotechnology.

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